

The Solubility Profile of 4-Methyl-5-phenyloxazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-5-phenyloxazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Methyl-5-phenyloxazole**, a heterocyclic compound of interest in pharmaceutical and materials science research. Due to a lack of publicly available quantitative solubility data, this document focuses on providing a robust framework for researchers to determine the solubility of **4-Methyl-5-phenyloxazole** in various solvents. The guide includes detailed experimental protocols and a visual representation of the experimental workflow.

Introduction to 4-Methyl-5-phenyloxazole

4-Methyl-5-phenyloxazole is an aromatic heterocyclic compound containing an oxazole ring substituted with methyl and phenyl groups. The presence of both polar (the oxazole ring) and non-polar (the phenyl group) moieties suggests a nuanced solubility profile. Oxazole derivatives, in general, are known to be soluble in polar organic solvents and exhibit limited solubility in non-polar solvents.^[1] Understanding the precise solubility of **4-Methyl-5-phenyloxazole** is critical for a range of applications, including reaction chemistry, formulation development, and biological assays.^[2]

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **4-Methyl-5-phenyloxazole** in a range of solvents is not readily available. Therefore, the following table is presented as a template for researchers to populate with their experimentally determined data.

This structured format will allow for easy comparison of solubility across different solvents and temperatures.

Table 1: Solubility of **4-Methyl-5-phenyloxazole** in Various Solvents (Hypothetical Data Template)

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination
Water	25	Gravimetric		
Ethanol	25	Gravimetric		
Methanol	25	Gravimetric		
Acetone	25	Gravimetric		
Ethyl Acetate	25	Gravimetric		
Dichloromethane	25	Gravimetric		
Hexane	25	Gravimetric		
Dimethyl Sulfoxide (DMSO)	25	Gravimetric		
N,N-Dimethylformamide (DMF)	25	Gravimetric		

Experimental Protocols for Solubility Determination

The following protocols provide a detailed methodology for determining the solubility of **4-Methyl-5-phenyloxazole** in various solvents. The primary method described is the widely used gravimetric method, which involves the preparation of a saturated solution, followed by the removal of the solvent and weighing of the dissolved solute.[\[3\]](#)

Materials and Equipment

- **4-Methyl-5-phenyloxazole** (solid)
- Selected solvents (e.g., water, ethanol, acetone, etc.)
- Analytical balance (accurate to ± 0.0001 g)
- Vials or test tubes with screw caps
- Constant temperature bath or shaker incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven or vacuum oven for drying
- Spatula and weighing paper

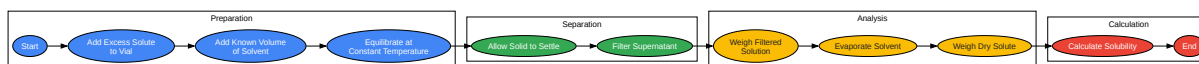
Gravimetric Solubility Determination Protocol

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **4-Methyl-5-phenyloxazole** and place it into a vial. The exact amount will depend on the expected solubility, but enough should be added to ensure that undissolved solid remains.[\[3\]](#)
 - Add a known volume or mass of the desired solvent to the vial.[\[3\]](#)
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath or shaker incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached. This may take several hours to days, and preliminary experiments may be needed to determine the optimal equilibration time.[\[3\]](#)
- Separation of Saturated Solution:
 - Once equilibrium is reached, allow the undissolved solid to settle.

- Carefully draw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Attach a syringe filter (e.g., 0.45 μm PTFE or other compatible material) to the syringe.
- Filter the saturated solution into a pre-weighed, clean, and dry collection vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Weigh the collection vial containing the filtered saturated solution to determine the mass of the solution.
 - Place the vial in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be below the boiling point of **4-Methyl-5-phenyloxazole** and the decomposition temperature.
 - Continue drying until a constant mass is achieved, indicating all the solvent has been removed.
 - Weigh the vial containing the dry solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **4-Methyl-5-phenyloxazole** by subtracting the initial mass of the empty vial from the final mass of the vial with the dry solute.
 - The solubility can be expressed in various units, such as grams per 100 mL of solvent or moles per liter (molarity).
 - Solubility (g/100 mL): $(\text{Mass of solute} / \text{Volume of solvent used}) \times 100$
 - Molar Solubility (mol/L): $(\text{Mass of solute} / \text{Molar mass of } \textbf{4-Methyl-5-phenyloxazole}) / \text{Volume of solvent in Liters}$

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-Methyl-5-phenyloxazole**.



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Caption: Experimental workflow for gravimetric solubility determination.

Factors Influencing Solubility

The solubility of **4-Methyl-5-phenyloxazole** will be influenced by several factors, which should be carefully controlled and recorded during experimentation:

- Temperature: The solubility of solids in liquids generally increases with temperature.[4]
- Polarity of the Solvent: The "like dissolves like" principle suggests that **4-Methyl-5-phenyloxazole** will have higher solubility in solvents with similar polarity.[4] Given its structure, it is expected to be more soluble in moderately polar to polar aprotic solvents.
- pH of the Solvent (for aqueous solutions): Although oxazoles are weak bases, the pH of an aqueous solution could have a minor effect on its solubility.[5]

Conclusion

This technical guide provides a foundational framework for researchers investigating the solubility of **4-Methyl-5-phenyloxazole**. While specific quantitative data is currently lacking in the public domain, the provided experimental protocols and data presentation templates offer a standardized approach to generating and reporting this crucial physicochemical property. A thorough understanding of the solubility of this compound will undoubtedly facilitate its application in drug development and materials science.

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